

Application Notes and Protocols for Radiochemical Separation of Gold-196

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Compound of Interest

Compound Name: Gold-196

Cat. No.: B1263354

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These application notes provide detailed protocols for the radiochemical separation of **Gold-196** (Au-196), a radionuclide of interest for various applications, including in the development of radiopharmaceuticals. The following sections detail three common separation techniques: Extraction Chromatography, Anion Exchange Chromatography, and Precipitation.

Production of Gold-196

Gold-196 can be produced via several nuclear reactions, most commonly through the deuteron irradiation of natural platinum targets. The primary reaction is $\text{natPt(d,xn)}^{196}\text{Au}$. Following irradiation, the platinum target contains a mixture of gold and platinum radionuclides, from which Au-196 must be selectively separated and purified.

Target Dissolution

Prior to any chemical separation, the irradiated platinum target must be dissolved. The standard and most effective method for this is dissolution in aqua regia.

Protocol for Dissolution of Irradiated Platinum Target:

- Place the irradiated platinum target foil or disc in a clean glass vessel (e.g., a beaker).
- Add a freshly prepared solution of aqua regia, which is a 3:1 mixture of concentrated hydrochloric acid (HCl) and concentrated nitric acid (HNO₃). A common ratio is four parts

hydrochloric acid to one part nitric acid.

- Gently heat the mixture on a hot plate in a fume hood to facilitate dissolution. The dissolution of platinum in aqua regia can be accelerated at elevated temperatures.
- Once the platinum target is completely dissolved, allow the solution to cool to room temperature.
- The resulting solution, containing chloroauric acid (HAuCl_4) and chloroplatinic acid (H_2PtCl_6), is now ready for the subsequent separation procedures.

Radiochemical Separation Techniques

Extraction Chromatography using TBP Resin

Extraction chromatography is a highly effective method for separating gold radionuclides from a platinum matrix. This protocol is based on the use of a tri-butyl phosphate (TBP) resin.

Experimental Protocol:

- **Resin Preparation:** Prepare a column with TBP resin. The amount of resin will depend on the scale of the separation.
- **Column Conditioning:** Pre-condition the TBP resin column by passing a solution of 9 M HCl through it.
- **Sample Loading:** Take the dissolved target solution in aqua regia and adjust the HCl concentration to 9 M. Load this solution onto the conditioned TBP resin column. At this high HCl concentration, gold species will be retained by the resin, while platinum species will pass through.
- **Elution of Platinum:** Wash the column with a sufficient volume of 9 M HCl to elute all the platinum radionuclides.
- **Elution of **Gold-196**:** Elute the retained **Gold-196** from the column using 8 M nitric acid (HNO_3).

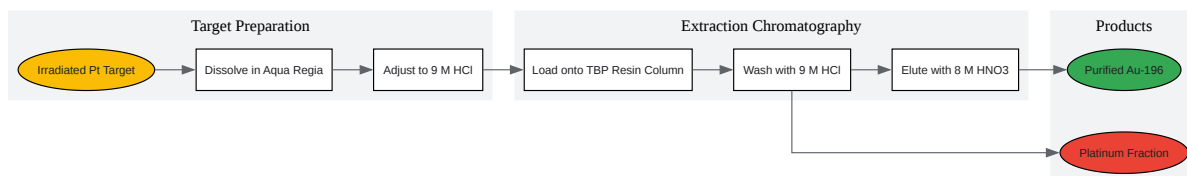
- **Sample Analysis:** The collected gold fraction can then be analyzed for radionuclidic purity and activity.

Quantitative Data for TBP Resin Separation:

Parameter	Value
Gold-196 Recovery Yield	92 ± 7%
Platinum Decontamination Factor	830 ± 30
Gold Decontamination Factor from Platinum Fraction	2900 ± 500

Note: The data presented is based on the separation of gold and platinum radionuclides from a deuterium-irradiated platinum target using TBP resin.[1][2]

Experimental Workflow for TBP Resin Separation:



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Caption: Workflow for the separation of Au-196 using TBP resin.

Anion Exchange Chromatography

Anion exchange chromatography is a classic and reliable method for the separation of gold from other metals, including platinum. In a hydrochloric acid medium, gold forms a stable anionic complex ($[\text{AuCl}_4]^-$), which is strongly retained by anion exchange resins.

Experimental Protocol:

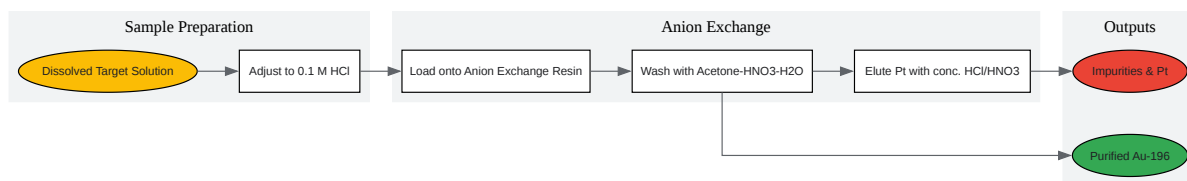
- **Resin Preparation:** Prepare a column with a strong base anion exchange resin (e.g., Dowex 1x8 or a similar resin).
- **Column Conditioning:** Equilibrate the resin by washing it with 0.1 M HCl.
- **Sample Loading:** Adjust the pH of the dissolved target solution to be acidic (e.g., in 0.1 M HCl) and load it onto the column. The $[\text{AuCl}_4]^-$ complex will bind to the resin.
- **Elution of Contaminants:** Wash the column with a solution of acetone- HNO_3 - H_2O to selectively elute the gold. Other retained metals, like platinum, can be eluted with concentrated HCl or HNO_3 .
- **Collection of **Gold-196**:** Collect the fraction containing the eluted **Gold-196**.
- **Sample Analysis:** Analyze the collected fraction for purity and activity.

Illustrative Quantitative Data:

Parameter	Expected Value
Gold-196 Recovery Yield	> 95%
Purity	High radionuclidic purity expected

Note: The quantitative data is illustrative and based on the high efficiency of anion exchange for gold separation. Actual yields may vary depending on specific experimental conditions.

Experimental Workflow for Anion Exchange Chromatography:



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Caption: Workflow for Au-196 purification by anion exchange.

Precipitation

Precipitation is a straightforward method for the bulk recovery of gold from a solution. This can be particularly useful as a final concentration step.

Experimental Protocol:

- **pH Adjustment:** Take the aqua regia solution containing the dissolved target and slowly add a solution of sodium hydroxide (NaOH) with a concentration greater than 30% at room temperature while stirring. Continue adding NaOH until a brown precipitate begins to form, which indicates a pH of approximately 5.0-5.2.
- **Reduction:** Add a suitable reducing agent to the pH-adjusted solution to precipitate elemental gold. Common reducing agents include sodium metabisulfite (Na₂S₂O₅), sulfur dioxide (SO₂), or oxalic acid (H₂C₂O₄).
- **Digestion:** Gently heat the solution to encourage the agglomeration of the gold precipitate.
- **Filtration and Washing:** Allow the precipitate to settle, then filter the solution. Wash the collected gold precipitate with hot deionized water and then with a solvent like isopropanol to remove impurities.
- **Drying:** Dry the purified gold powder in an oven.

Illustrative Quantitative Data:

Parameter	Expected Value
Gold-196 Recovery Yield	> 99%
Purity	Good, but may require a secondary purification step for very high purity applications.

Note: Precipitation is a very efficient recovery method, but co-precipitation of other metallic impurities can occur. The purity of the final product will depend on the composition of the initial solution.

Logical Flow for Gold Precipitation:



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Caption: Logical steps for the precipitation of **Gold-196**.

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References

- 1. Isolation of Au and Pt Radionuclides from Deuteron-Irradiated Platinum Using TBP Resin | Journal Article | PNNL [pnnl.gov]
- 2. researchgate.net [researchgate.net]
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